

Application Notes and Protocols for Dissolving Aplindore in Experimental Settings

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Compound of Interest

Compound Name: *Aplindore*

Cat. No.: *B1215845*

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For Researchers, Scientists, and Drug Development Professionals

These detailed application notes provide protocols for the proper dissolution and handling of **Aplindore** and its fumarate salt for use in a variety of experimental contexts. Adherence to these guidelines will help ensure the consistency and reproducibility of your research results.

Physicochemical Properties and Solubility

Aplindore is a partial agonist with high affinity and selectivity for the dopamine D2 receptor. It is a lipophilic compound, which necessitates careful consideration of solvent selection for complete dissolution, especially for aqueous-based in vitro and in vivo experimental systems. The fumarate salt of **Aplindore** is often used to improve its handling and solubility characteristics.

Below is a summary of the available physicochemical and solubility data for **Aplindore** and its fumarate salt.

Property	Aplindore (Free Base)	Aplindore Fumarate
IUPAC Name	(2S)-2- [(phenylmethylamino)methyl]-2 ,3,7,9-tetrahydro-[1 [2]dioxino[3,2-e]indol-8-one	(2E)-but-2-enedioic acid; (2S)-2- [(benzylamino)methyl]-2H,3H,7 H,8H,9H-[1][2]dioxino[2,3- e]indol-8-one
CAS Number	189681-70-7	189681-71-8
Molecular Formula	C ₁₈ H ₁₈ N ₂ O ₃	C ₂₂ H ₂₂ N ₂ O ₇
Molecular Weight	310.35 g/mol	426.42 g/mol
Appearance	Solid powder	Solid
Solubility in DMSO	Soluble	50 mg/mL (117.26 mM)
Predicted Water Solubility	-	0.139 mg/mL

Experimental Protocols

Preparation of Stock Solutions

For most applications, it is recommended to prepare a high-concentration stock solution of **Aplindore** in an organic solvent. Dimethyl sulfoxide (DMSO) is the most commonly used solvent for this purpose.

Materials:

- **Aplindore** or **Aplindore Fumarate** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile, filtered pipette tips

Protocol:

- **Weighing:** Carefully weigh the desired amount of **Aplindore** or **Aplindore Fumarate** powder in a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of DMSO to achieve the desired stock solution concentration. For **Aplindore Fumarate**, a concentration of 50 mg/mL in DMSO is readily achievable.
- **Dissolution:** Vortex the solution vigorously for 1-2 minutes. If the compound is not fully dissolved, sonication in a water bath for 5-10 minutes is recommended to facilitate complete dissolution. Visually inspect the solution to ensure no particulates are present.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solutions at -20°C or -80°C for long-term stability.

Preparation of Working Solutions for In Vitro Assays

Working solutions for in vitro experiments are typically prepared by diluting the high-concentration stock solution into an aqueous buffer or cell culture medium.

Protocol:

- **Thawing:** Thaw a single aliquot of the **Aplindore** stock solution at room temperature.
- **Dilution:** Serially dilute the stock solution with the appropriate aqueous buffer (e.g., PBS, HBSS) or cell culture medium to the final desired concentration.
- **Mixing:** Gently vortex or pipette up and down to ensure thorough mixing.
- **Final DMSO Concentration:** It is crucial to ensure that the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced artifacts. Prepare a vehicle control with the same final concentration of DMSO.
- **Use:** Use the freshly prepared working solution immediately.

Preparation of Formulations for In Vivo Administration

For in vivo studies, **Aplindore** is often administered via oral gavage or intraperitoneal injection. Due to its poor aqueous solubility, a co-solvent system is typically required.

Recommended Vehicle Formulation:

A commonly used vehicle for administering DMSO-soluble compounds to rodents is a mixture of DMSO, PEG300, Tween-80, and saline.

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline or PBS

Protocol:

- **Prepare Stock Solution:** Dissolve the required amount of **Aplindore** or **Aplindore Fumarate** in DMSO to create a concentrated stock solution.
- **Add Co-solvents:** In a sterile tube, add the PEG300 to the DMSO stock solution and mix thoroughly.
- **Add Surfactant:** Add the Tween-80 to the DMSO/PEG300 mixture and vortex until a clear solution is formed.
- **Add Aqueous Component:** Slowly add the saline or PBS to the organic mixture while continuously vortexing to prevent precipitation.
- **Final Formulation:** The final formulation should be a clear and homogenous solution. If any precipitation occurs, the formulation may need to be adjusted.
- **Administration:** Administer the formulation to the animals at the desired dose. A vehicle-only control group should be included in the study design.

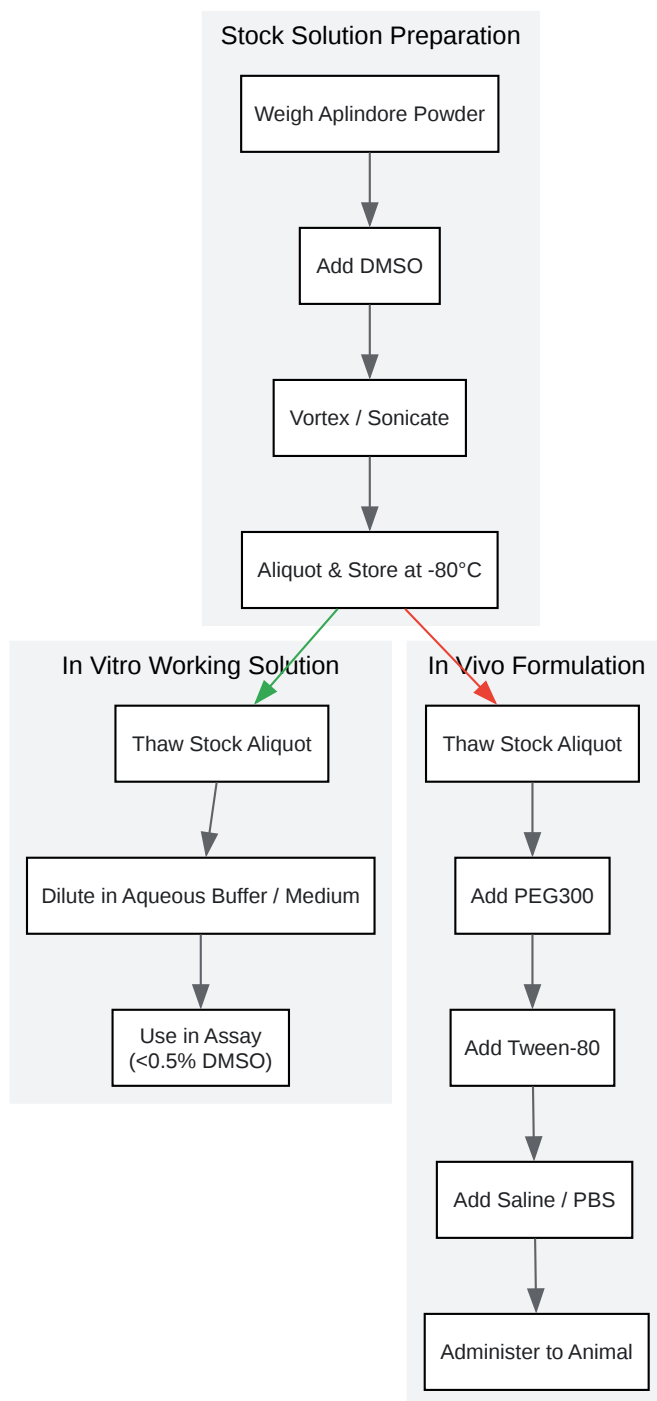
Note on DMSO Concentration for In Vivo Studies: For sensitive animal models, it may be necessary to reduce the final DMSO concentration in the formulation to 2% or lower. The

proportions of the other components will need to be adjusted accordingly.

Mandatory Visualizations

Aplindore Dissolution Workflow

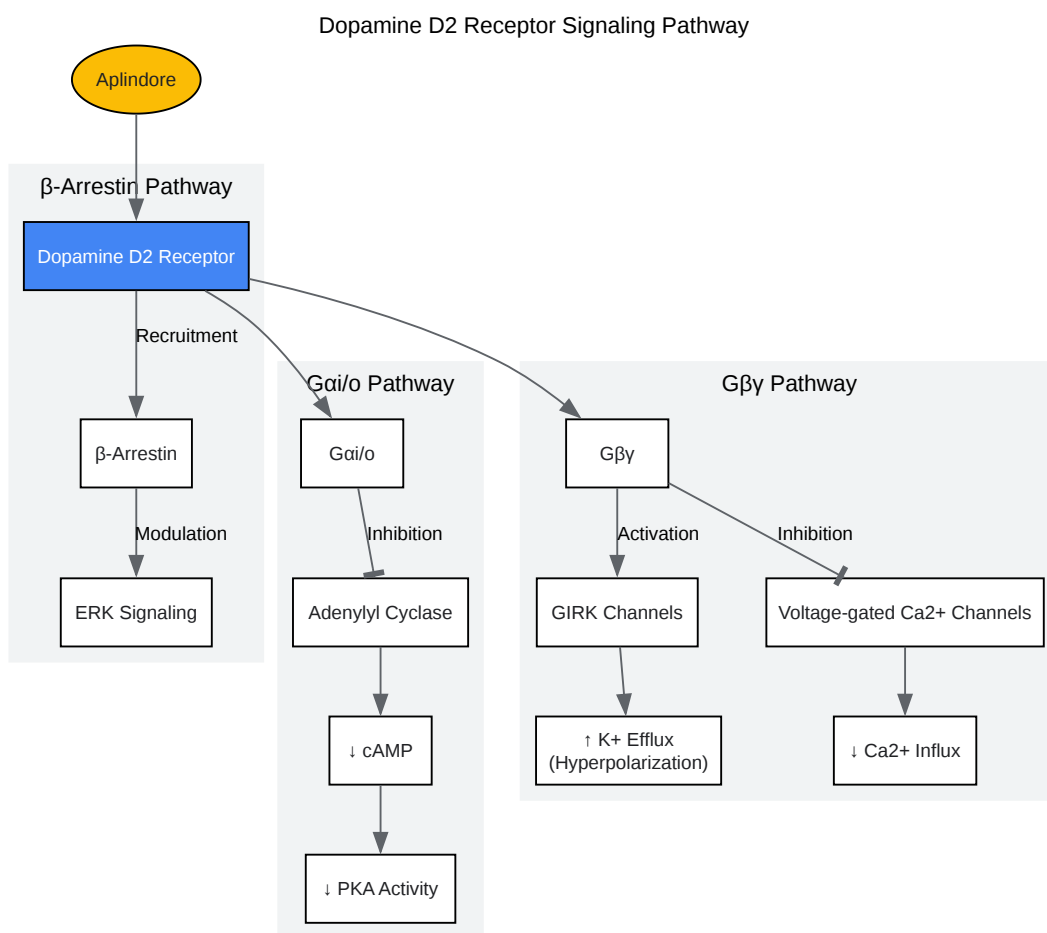
Aplindore Dissolution Workflow



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Caption: Workflow for preparing **Aplindore** solutions.

Dopamine D2 Receptor Signaling Pathway



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Caption: **Aplindore**'s action on the D2 receptor.

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References

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- 2. Dopamine receptor signaling and current and future antipsychotic drugs - PMC [pmc.ncbi.nlm.nih.gov]
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